

# Physical and chemical properties of 1,2,3,4-Tetrahydronaphthalene-1,2-oxide

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## Compound of Interest

Compound Name: 1a,2,3,7b-Tetrahydronaphtho[1,2-b]oxirene

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## An In-Depth Technical Guide to 1,2,3,4-Tetrahydronaphthalene-1,2-oxide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of 1,2,3,4-Tetrahydronaphthalene-1,2-oxide. Due to the limited availability of experimental data for this specific epoxide, this guide also includes relevant information on its parent compound, 1,2,3,4-Tetrahydronaphthalene (commonly known as Tetralin), to provide a comparative context. This document details available data on the compound's properties, synthesis methodologies, and known biological interactions, serving as a valuable resource for professionals in research and drug development.

### Introduction

1,2,3,4-Tetrahydronaphthalene-1,2-oxide is an epoxide derivative of 1,2,3,4-Tetrahydronaphthalene. Epoxides are a class of reactive cyclic ethers that are key intermediates in organic synthesis and are also formed during the metabolic processing of aromatic hydrocarbons in biological systems. Understanding the properties of 1,2,3,4-

Tetrahydronaphthalene-1,2-oxide is crucial for its application in chemical synthesis and for assessing its biological activity and potential toxicity.

## Physical and Chemical Properties

Quantitative data for 1,2,3,4-Tetrahydronaphthalene-1,2-oxide is sparse in the available literature. The following tables summarize the known properties of the epoxide and its parent compound, Tetralin, for comparison.

Table 1: Physical and Chemical Properties of 1,2,3,4-Tetrahydronaphthalene-1,2-oxide

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O	[1]
Molecular Weight	146.19 g/mol	[1]
Appearance	Yellow liquid	
Purity	95%	
Storage Temperature	0-8 °C	
Computed Octanol-Water Partition Coefficient (XLogP3)	1.8	[1]
Computed Exact Mass	146.073164938 Da	[1]

Table 2: Physical and Chemical Properties of 1,2,3,4-Tetrahydronaphthalene (Tetralin)

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>12</sub>	[2][3]
Molecular Weight	132.21 g/mol	[4]
Melting Point	-35 °C	[2][3]
Boiling Point	207 °C	[2][3]
Density	0.973 g/mL at 25 °C	[2]
Solubility in Water	Insoluble	[2]
Solubility in Organic Solvents	Miscible with ethanol, ether, acetone, benzene, and petroleum ether.	[3][5]
Vapor Pressure	0.18 mmHg at 20 °C	[2]
Refractive Index	n <sub>20/D</sub> 1.541	[2]

## Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of 1,2,3,4-Tetrahydronaphthalene-1,2-oxide are not readily available. However, a general approach involves the epoxidation of a suitable precursor, such as 1,2-dihydronaphthalene or 1,4-dihydronaphthalene. Below is a representative protocol for the synthesis of a related isomer, 2,3-epoxy-1,2,3,4-tetrahydronaphthalene, which can be adapted.

### Synthesis of 2,3-Epoxy-1,2,3,4-tetrahydronaphthalene[7]

Materials:

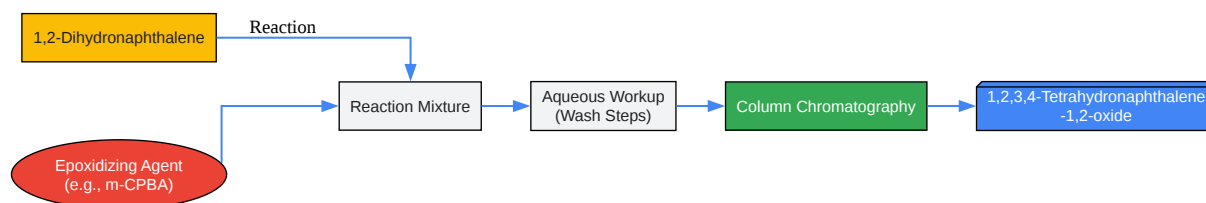
- 1,4-Dihydronaphthalene
- meta-Chloroperbenzoic acid (m-CPBA)
- Acetonitrile
- Methylene chloride

- 10% aqueous sodium sulfite
- Saturated aqueous sodium bicarbonate
- Saturated aqueous sodium chloride
- Magnesium sulfate
- Silica gel
- Ethyl acetate
- Hexane

Procedure:

- A solution of meta-chloroperbenzoic acid (55%, 22.8 g) in acetonitrile (190 ml) is added dropwise over 15 minutes to a solution of 1,4-dihydronaphthalene (7.86 g) in acetonitrile (100 ml) at 0°C.
- The resulting mixture is stirred for 6 hours at room temperature.
- The mixture is concentrated to about 50 ml under reduced pressure, diluted with methylene chloride, and filtered.
- The filtrate is washed with 10% aqueous sodium sulfite, saturated aqueous sodium bicarbonate, and saturated aqueous sodium chloride.
- The organic layer is dried over magnesium sulfate and concentrated in vacuo.
- The resulting solid (8.45 g) is chromatographed on a silica gel column (150 g) with an eluent of ethyl acetate:hexane (1:9) to yield the title compound as a solid (5.81 g).

A patent describes a process for the preparation of (1S,2R)-1,2-epoxy-1,2,3,4-tetrahydronaphthalene involving the hydrogenation of cis-(1R, 2S)-1,2-dihydroxy-1,2-dihydronaphthalene, followed by reaction with a sulfonyl halide and treatment with an alkali metal carbonate or hydroxide[6].



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A general workflow for the synthesis of 1,2,3,4-Tetrahydronaphthalene-1,2-oxide.

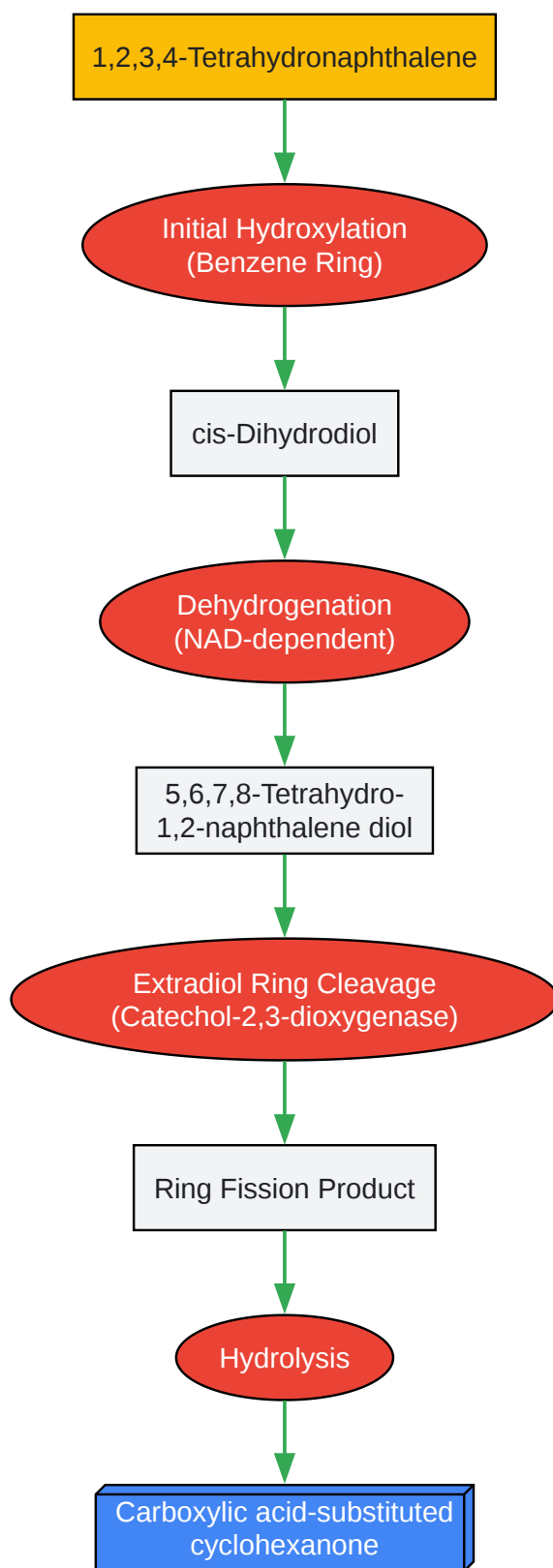
## Biological Activity and Metabolism

Direct studies on the biological signaling pathways of 1,2,3,4-Tetrahydronaphthalene-1,2-oxide are limited. However, the metabolism of its parent compound, Tetralin, has been investigated.

### Metabolism of 1,2,3,4-Tetrahydronaphthalene (Tetralin)

In microbial systems, such as *Corynebacterium* sp., the catabolism of Tetralin proceeds via initial hydroxylation of the benzene ring at the C-5 and C-6 positions. This is followed by dehydrogenation to a diol, subsequent extradiol cleavage of the aromatic ring, and hydrolysis to form a carboxylic acid-substituted cyclohexanone[7].

Anaerobic degradation in sulfate-reducing bacteria involves the addition of a C1 unit to the aromatic ring, forming 5,6,7,8-tetrahydro-2-naphthoic acid, which is then further metabolized through ring reduction and cleavage[8].



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